

Essential Safety and Operational Guide for 4,5-Difluorophthalic Anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Difluorophthalic anhydride

Cat. No.: B103473

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical procedures for handling **4,5-Difluorophthalic anhydride** (CAS No: 18959-30-3) in a laboratory setting. Adherence to these guidelines is critical to ensure personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

4,5-Difluorophthalic anhydride is a hazardous substance that requires stringent safety measures. Below is a summary of its primary hazards and the recommended personal protective equipment.

Hazard Summary:

Hazard Statement	GHS Classification
Harmful if swallowed.[1][2][3][4]	Acute toxicity, Oral (Category 4)
Causes skin irritation.[1][2][3][4]	Skin corrosion/irritation (Category 2)
May cause an allergic skin reaction.[1][2][3][4]	Skin sensitization (Category 1)
Causes serious eye damage.[1][2][3][4]	Serious eye damage/eye irritation (Category 1)
May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][2][3][4]	Respiratory sensitization (Category 1)
May cause respiratory irritation.[1][3][4]	Specific target organ toxicity – single exposure (Category 3), Respiratory system

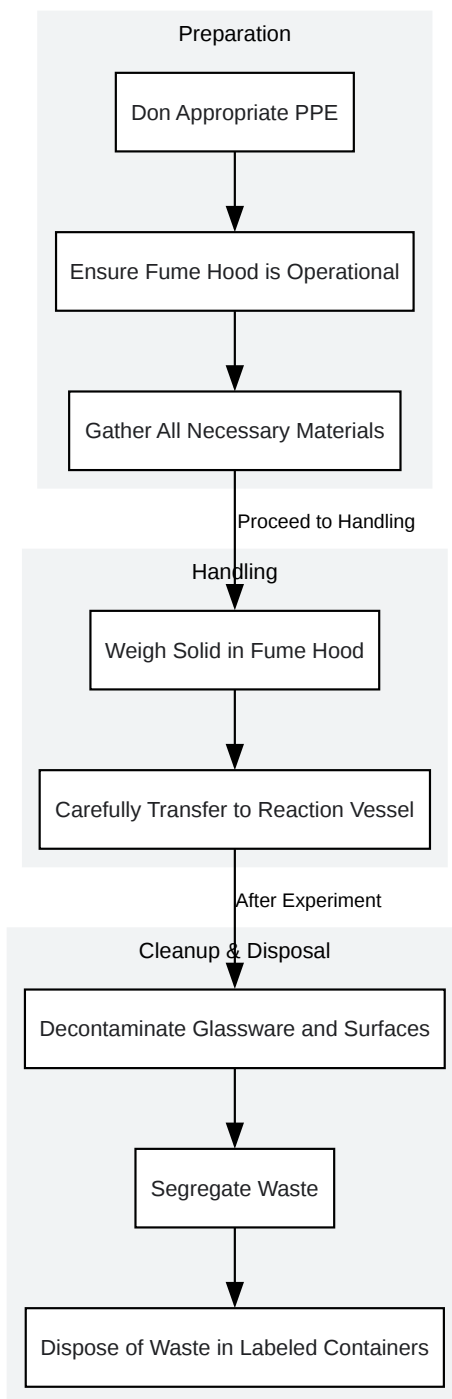
Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [1][5] Ensure eyewash stations and safety showers are readily accessible.[6]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[7] For extensive handling, consider a chemically impervious suit.[5]
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates, especially when dust may be generated.[1] Work should be conducted in a chemical fume hood.[1][6]
Hand Protection	Wear protective gloves.[1]

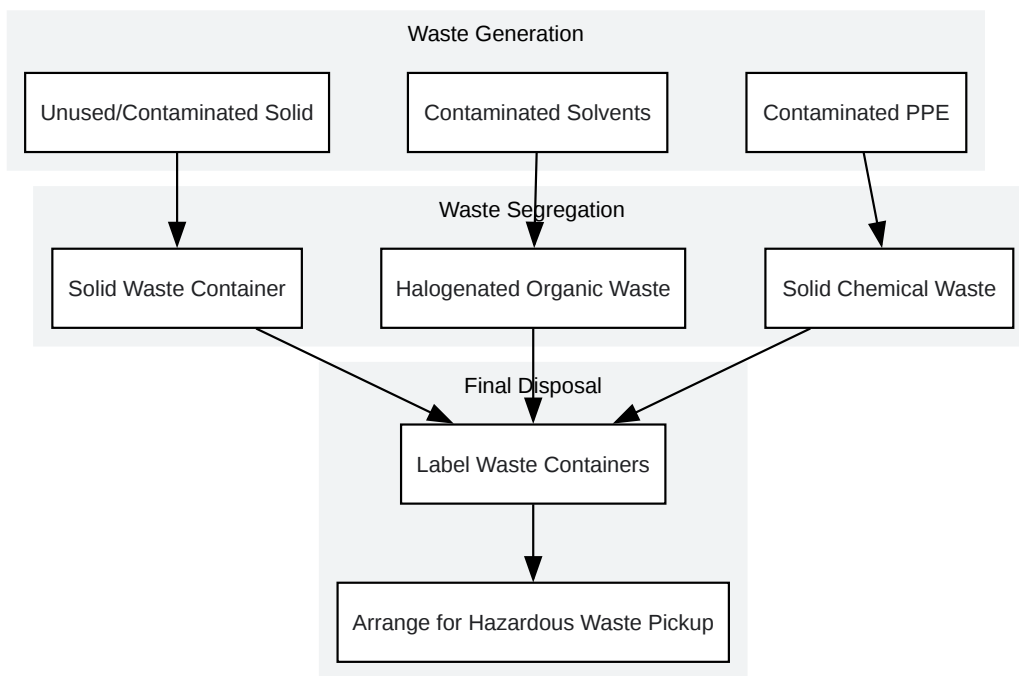
Handling and Storage Protocol

Operational Workflow for Handling 4,5-Difluorophthalic Anhydride:

Workflow for Handling 4,5-Difluorophthalic Anhydride



Disposal Workflow for 4,5-Difluorophthalic Anhydride Waste



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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 4,5-Difluorophthalic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b103473#personal-protective-equipment-for-handling-4-5-difluorophthalic-anhydride>]

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